

synthesis pathways for 2,4,5-Trifluoroaniline

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Compound of Interest

Compound Name: **2,4,5-Trifluoroaniline**

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An In-depth Technical Guide to the Synthesis of **2,4,5-Trifluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

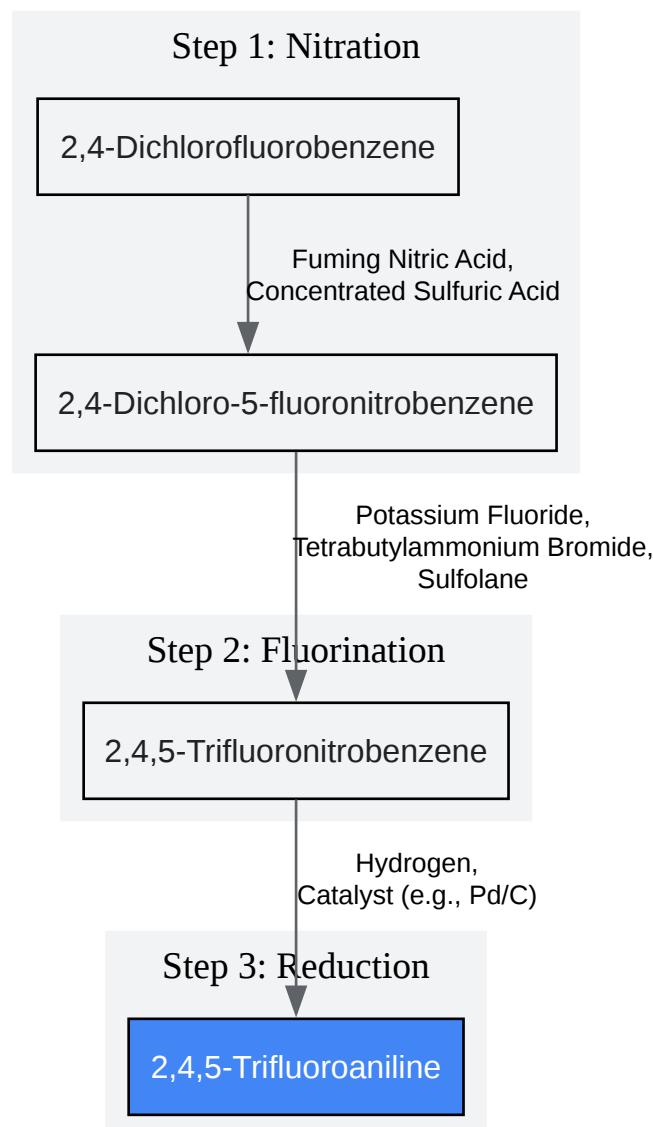
This technical guide provides a detailed overview of the primary synthetic pathways for **2,4,5-Trifluoroaniline**, a key intermediate in the pharmaceutical and agrochemical industries. The document outlines the core chemical reactions, presents quantitative data for key steps, and provides detailed experimental protocols.

Introduction

2,4,5-Trifluoroaniline (CAS: 367-34-0) is a substituted aniline derivative that serves as a crucial building block in the synthesis of various complex organic molecules. Its trifluorinated phenyl ring imparts unique electronic properties and metabolic stability to target compounds, making it a valuable synthon in drug discovery and the development of novel agrochemicals. This guide focuses on a prevalent and well-documented synthetic route commencing from 2,4-dichlorofluorobenzene.

Core Synthesis Pathway: From 2,4-Dichlorofluorobenzene

A common and industrially relevant pathway to **2,4,5-Trifluoroaniline** involves a three-step sequence starting from 2,4-dichlorofluorobenzene. This process includes nitration, followed by a nucleophilic aromatic substitution (fluorination), and concludes with the reduction of a nitro group to the target aniline.[1]

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References

- 1. nbino.com [nbino.com]
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